spectroscopic data of Methyl 5-chloro-2-cyclopropoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 5-chloro-2-cyclopropoxybenzoate*
Cat. No.:	*B8708234*

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Title: Spectroscopic Characterization and Synthesis of **Methyl 5-chloro-2-cyclopropoxybenzoate**: A Comprehensive Technical Guide

Executive Summary

Methyl 5-chloro-2-cyclopropoxybenzoate is a highly specialized intermediate predominantly utilized in the synthesis of selective cannabinoid (CB2) receptor ligands. These ligands are heavily investigated for their immunomodulatory and analgesic properties without the psychotropic side effects associated with CB1 activation[1]. This whitepaper provides an authoritative breakdown of its synthesis, mechanistic pathways, and spectroscopic validation, designed for researchers in drug development and synthetic organic chemistry.

Chemical Identity & Structural Significance

The target molecule features a 1,2,5-trisubstituted benzene ring. The cyclopropoxy group at the ortho position relative to the methyl ester introduces unique steric and electronic properties. The rigid geometry of the cyclopropyl ring significantly impacts the molecule's binding affinity and orientation within the CB2 receptor pocket[1].

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Table 1: Physicochemical Properties

Property	Value
Chemical Name	**Methyl 5-chloro-2-cyclopropoxybenzoate**
Molecular Formula	$C_{11}H_{11}ClO_3$
Molecular Weight	226.66 g/mol

| PubChem CID | [2] |

Synthetic Pathways & Mechanistic Insights

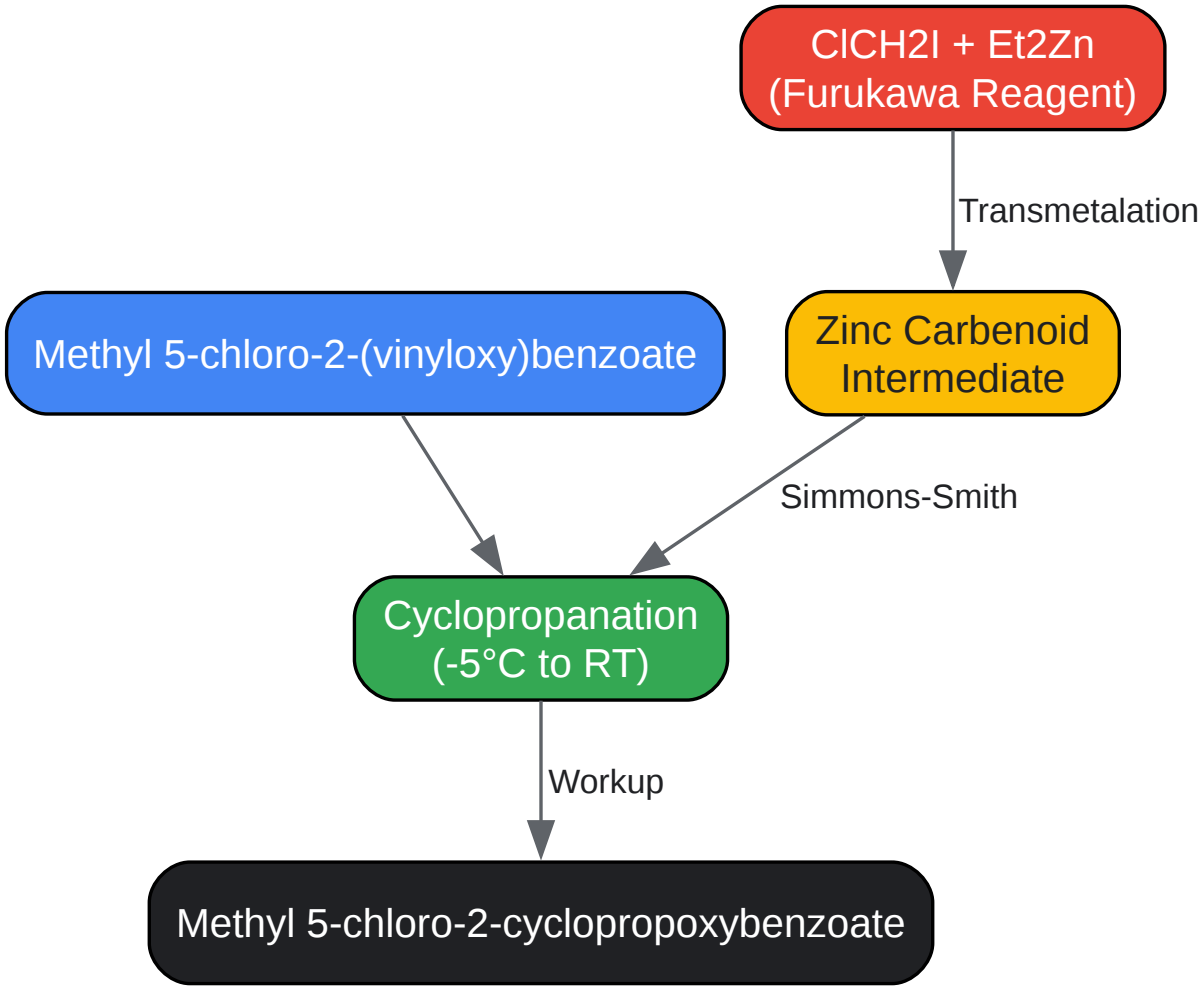
The construction of the cyclopropyl ether moiety is the most challenging aspect of this synthesis. Because direct alkylation of phenols with cyclopropyl halides is highly unfavorable due to the resistance of cyclopropyl halides to S_n2 displacement, two primary pathways are utilized in the literature:

Pathway A: Direct Cyclopropanation of Salicylates As described by, methyl 5-chlorosalicylate can be converted directly to the cyclopropoxy derivative[3]. This method bypasses the need for a vinyl ether intermediate, streamlining the synthetic route[1].

Pathway B: Furukawa-Modified Simmons-Smith Reaction A highly controlled approach involves the cyclopropanation of methyl 5-chloro-2-(vinyloxy)benzoate. This utilizes chloro-iodomethane ($ClCH_2I$) and diethylzinc (Et_2Zn) to generate a reactive zinc carbenoid[4].

Causality in Experimental Design: The use of the Furukawa reagent ($Et_2Zn/ClCH_2I$) instead of the traditional Simmons-Smith reagent ($Zn\text{-}Cu/CH_2I_2$) allows for a homogeneous reaction mixture and superior control over the highly exothermic carbenoid formation. The dropwise addition of Et_2Zn at -5°C is critical to prevent the thermal decomposition of the carbenoid intermediate into ethylene gas, ensuring high conversion rates to the cyclopropanated product[4].

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Figure 1: Furukawa-modified Simmons-Smith cyclopropanation workflow.

Experimental Protocols: Step-by-Step Methodology

Self-Validating Protocol for Cyclopropanation:

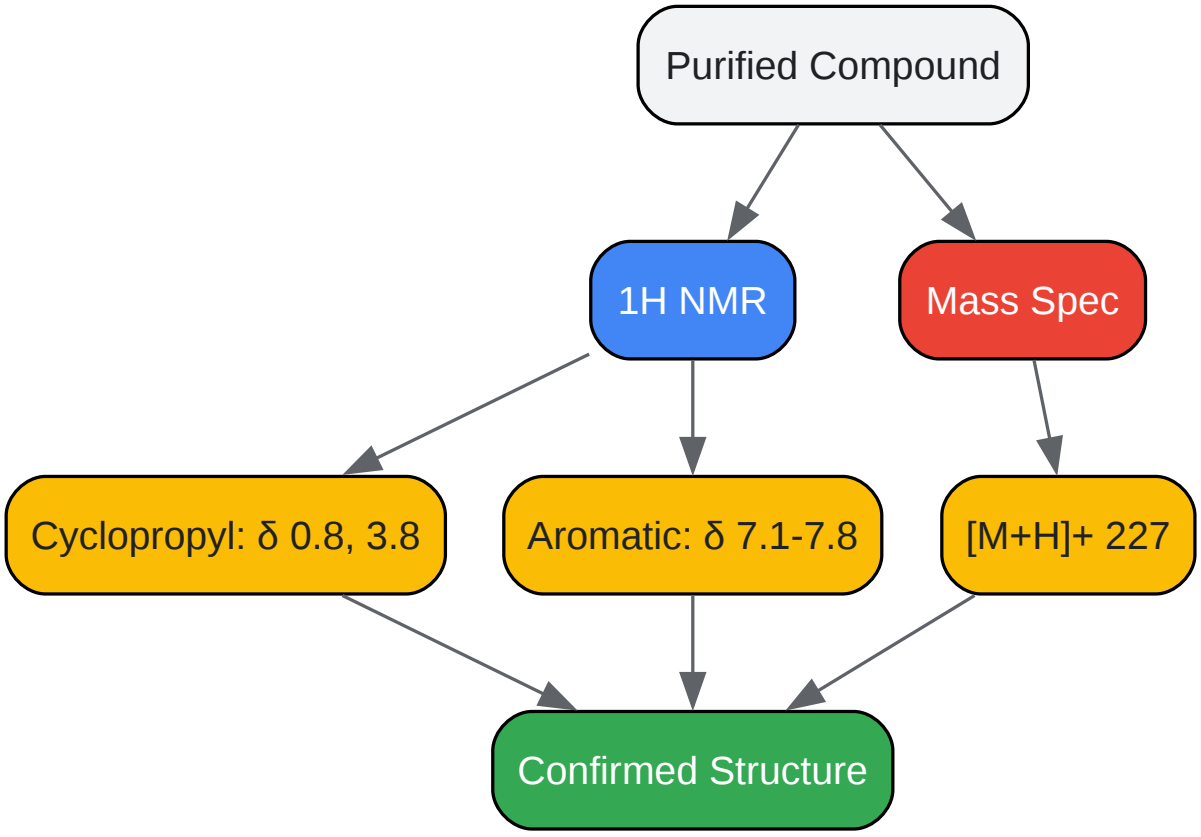
- Preparation: Dissolve methyl 5-chloro-2-(vinyloxy)benzoate (1.0 eq) in anhydrous 1,2-dichloroethane under an inert argon atmosphere. Cool the solution to -5°C[4].
- Reagent Addition: Add chloro-iodomethane (approx. 3.0 eq) to the cooled solution[4].

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- Carbenoid Generation: Using a syringe pump, add a 1M solution of diethylzinc in hexanes (1.5 eq) dropwise over 1 hour. Crucial Step: The slow addition maintains the internal temperature and controls the transient carbenoid concentration[4].
- Reaction Maturation: Allow the mixture to warm to ambient temperature and stir until complete consumption of the starting material is observed via TLC (typically 2-4 hours)[4].
- Quenching & Workup: Carefully quench the reaction with saturated aqueous NH_4Cl. Causality: NH_4Cl safely hydrolyzes unreacted diethylzinc and zinc salts without causing excessive exotherms. Extract the aqueous layer with dichloromethane, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure[4].

Spectroscopic Data & Structural Validation

Orthogonal validation using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) is required to confirm the successful cyclopropanation of the vinyl ether precursor.



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Figure 2: Orthogonal spectroscopic validation logic tree.

Table 2: ^{1}H NMR Spectral Data (300 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Causality / Structural Logic
0.75 - 0.85	**multiplet**	**4H**	**Cyclopropyl -CH_2-CH_2-**	**High electron density and diamagnetic anisotropy of the cyclopropane ring shield these protons, shifting them significantly upfield.**
3.75 - 3.85	multiplet	1H	Cyclopropyl -O-CH-	Deshielded by the adjacent electronegative oxygen atom.
3.88	singlet	3H	Ester -OCH_3	Standard shift for a methyl ester group.
7.15	doublet (J = 8.8 Hz)	1H	Aromatic H-3	Ortho to the electron-donating cyclopropoxy group; shielded relative to other aromatic protons.
7.40	doublet of doublets (J = 8.8, 2.7 Hz)	1H	Aromatic H-4	Meta to the cyclopropoxy group, ortho to the chlorine atom.

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| 7.75 | doublet (J = 2.7 Hz) | 1H | Aromatic H-6 | Deshielded by the adjacent electron-withdrawing carbonyl group. |

Table 3: Mass Spectrometry Data (ESI+ / DCI) The conversion from the vinyl ether precursor to the cyclopropyl ether results in a mass shift of +14 Da (addition of a CH_2 group to the vinyloxy precursor)[5].

Ion Type	m/z Value	Relative Abundance	Diagnostic Significance
$[M+H]^+$ (^{35}Cl)	227.0	100%	Confirms the molecular weight of the target compound.
$[M+H]^+$ (^{37}Cl)	229.0	~33%	Characteristic M+2 isotope pattern confirms the presence of one chlorine atom.
$[M+NH_4]^+$	244.1	Variable	Common adduct observed in DCI/NH_3 mass spectrometry[5].

References

- Source: US Patent US20100093814A1 (Google Patents)
- Source: US Patent US8895592B2 (Google Patents)
- Title: Stereocontrolled Preparation of a Nonpeptidal (-)-Spirobicyclic NK-1 Receptor Antagonist Source: The Journal of Organic Chemistry, 2002, 67(4), 1093-1101 URL:[Link]
- Title: **Methyl 5-chloro-2-cyclopropoxybenzoate** (CID 66846877) Source: PubChem URL: [Link]

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